

A Technical Guide to the Molar Mass and Density of Rubidium Hydroxide

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Compound of Interest

Compound Name: Rubidium hydroxide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the fundamental physicochemical properties of **rubidium hydroxide** (RbOH), specifically its molar mass and density. The information is presented to support research, development, and quality control activities where precise data and methodologies are critical. This document includes tabulated data, detailed experimental protocols for property determination, and graphical representations of the workflows.

Core Properties of Rubidium Hydroxide

Rubidium hydroxide is a strong alkali metal hydroxide known for its highly corrosive and hygroscopic nature. Accurate knowledge of its molar mass and density is essential for various scientific applications, including stoichiometric calculations, solution preparation, and material characterization.

Quantitative Data Summary

The molar mass and density of **rubidium hydroxide** are summarized in the table below for easy reference. These values are based on established scientific literature and analytical data.

Property	Value	Units	Conditions
Molar Mass	102.475	g/mol	solid, at 25 °C
Density	3.203	g/cm ³	

Note: The molar mass is a calculated value based on the atomic masses of its constituent elements. The density is an experimentally determined value for the solid state.

Experimental Determination Protocols

Precise experimental determination of the molar mass (via equivalent mass) and density of **rubidium hydroxide** requires careful handling due to its hazardous properties. The following sections detail the methodologies for these measurements.

Safety Precautions

Before commencing any experimental work, it is imperative to consult the Safety Data Sheet (SDS) for **rubidium hydroxide**. RbOH is highly corrosive and can cause severe skin burns and eye damage.[1] It is also hygroscopic, readily absorbing moisture and carbon dioxide from the atmosphere.[2]

Personal Protective Equipment (PPE) Required:

- Chemical splash goggles and a face shield[3]
- Alkali-resistant gloves (e.g., neoprene, nitrile, or butyl rubber)[1]
- A lab coat and closed-toe shoes[1]

All handling of solid **rubidium hydroxide** and its concentrated solutions should be performed within a certified chemical fume hood to avoid inhalation of any dust or aerosols.[1][3]

Protocol 1: Experimental Verification of Molar Mass via Titration

The molar mass of a base can be experimentally verified by determining its equivalent mass through acid-base titration.[4][5] For a monohydroxide base like **rubidium hydroxide**, the

equivalent mass is equal to the molar mass because one mole of RbOH reacts with one mole of protons (H^+).^[6]

Objective: To determine the equivalent mass of **rubidium hydroxide** by titrating a known mass of RbOH with a standardized solution of a strong acid, such as hydrochloric acid (HCl).

Materials:

- Solid **rubidium hydroxide** (high purity)
- Standardized hydrochloric acid solution (~0.1 M)
- Phenolphthalein indicator solution
- Deionized water
- Analytical balance
- Buret (50 mL)
- Volumetric flasks and pipettes
- Erlenmeyer flasks

Procedure:

- Preparation of RbOH Solution:
 - Inside a chemical fume hood, accurately weigh approximately 0.25 g of solid **rubidium hydroxide** on an analytical balance. Record the exact mass.
 - Carefully transfer the weighed RbOH to a 250 mL Erlenmeyer flask.
 - Add approximately 50 mL of deionized water to dissolve the solid. Swirl gently to ensure complete dissolution.
 - Add 2-3 drops of phenolphthalein indicator to the flask. The solution will turn pink.
- Titration Setup:

- Rinse a 50 mL buret with a small amount of the standardized HCl solution and then fill it, ensuring no air bubbles are present in the tip.
- Record the initial volume of the HCl solution in the buret to two decimal places.
- Titration Process:
 - Place the Erlenmeyer flask containing the RbOH solution under the buret.
 - Slowly add the HCl solution from the buret to the flask while continuously swirling the flask.
 - Continue adding the acid until the pink color of the solution disappears and the solution becomes colorless. This is the endpoint of the titration.
 - Record the final volume of the HCl solution in the buret.
- Calculations:
 - Calculate the volume of HCl used: $\text{Volume_HCl} = \text{Final_Volume} - \text{Initial_Volume}$.
 - Calculate the moles of HCl used: $\text{Moles_HCl} = \text{Molarity_HCl} \times \text{Volume_HCl (in L)}$.
 - At the equivalence point, the moles of HCl equal the moles of RbOH.
 - Calculate the experimental equivalent mass of RbOH: $\text{Equivalent_Mass_RbOH} = \text{Mass_RbOH} / \text{Moles_HCl}$.
- Repeat: Perform the titration in triplicate to ensure accuracy and precision, and calculate the average equivalent mass.

Protocol 2: Density Determination of Solid Rubidium Hydroxide

The density of a solid can be determined using a pycnometer, a specialized flask that allows for the precise measurement of volume.^{[7][8]} This method is suitable for solids that do not dissolve in the working liquid. Given that RbOH is highly soluble in water, an inert, non-polar solvent in

which RbOH is insoluble (e.g., a high-purity hydrocarbon like kerosene or mineral oil of known density) must be used.

Objective: To determine the density of solid **rubidium hydroxide** using the pycnometer method with an inert liquid.

Materials:

- Solid **rubidium hydroxide** (in small pellet or powder form)
- Pycnometer (a glass flask with a ground-glass stopper containing a capillary tube)
- Inert liquid of known density (e.g., kerosene)
- Analytical balance
- Constant temperature water bath

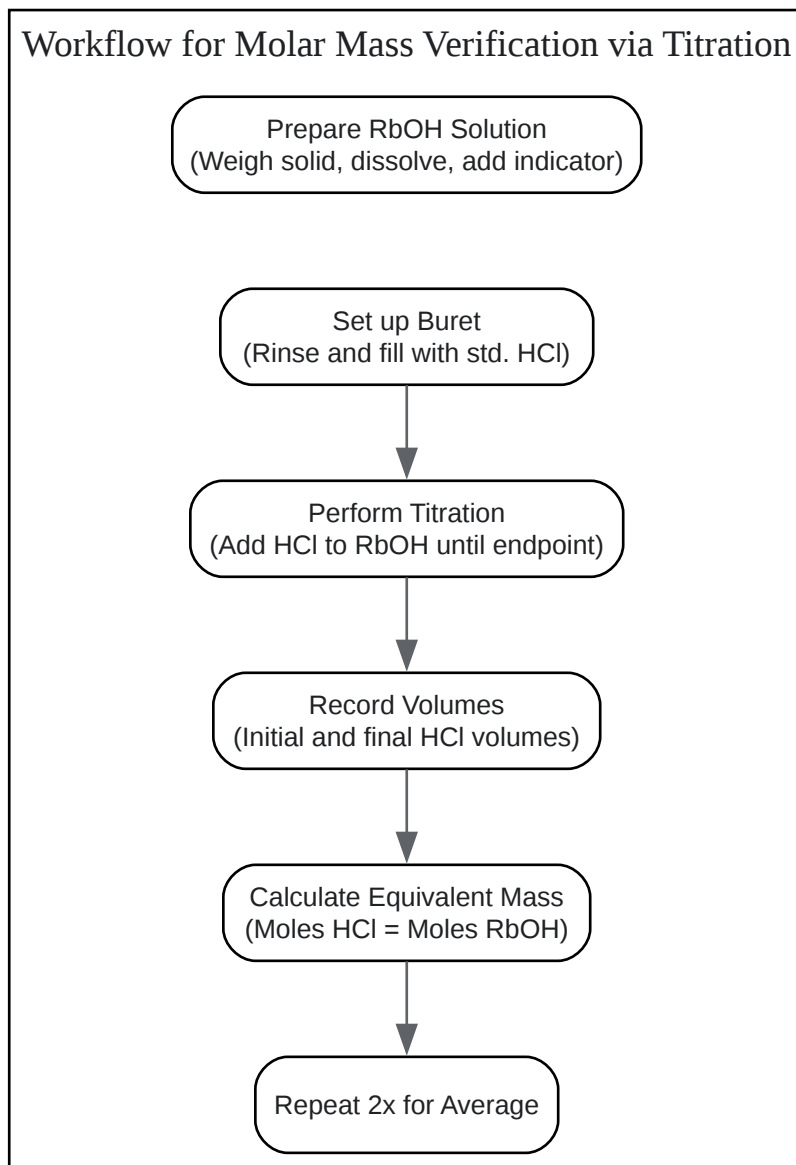
Procedure:

- Mass of the Empty Pycnometer:
 - Thoroughly clean and dry the pycnometer and its stopper.
 - Weigh the empty, dry pycnometer on an analytical balance. Record this mass (m_1).
- Mass of Pycnometer with Solid:
 - Inside a fume hood, carefully add a small amount of solid **rubidium hydroxide** to the pycnometer.
 - Weigh the pycnometer containing the solid sample. Record this mass (m_2).
 - The mass of the solid is $m_{\text{solid}} = m_2 - m_1$.
- Mass of Pycnometer with Solid and Inert Liquid:
 - Add the inert liquid to the pycnometer containing the solid until it is completely full.

- Insert the stopper carefully, allowing any excess liquid and trapped air to escape through the capillary.
- Place the pycnometer in a constant temperature bath (e.g., at 25 °C) to allow it to reach thermal equilibrium.[9]
- Once equilibrated, ensure the liquid level is at the mark on the capillary. Dry the outside of the pycnometer thoroughly.
- Weigh the pycnometer containing the solid and the inert liquid. Record this mass (m_3).
- Mass of Pycnometer with Inert Liquid Only:
 - Empty and clean the pycnometer.
 - Fill the pycnometer completely with the inert liquid.
 - Follow the same procedure as in step 3 to bring it to the same constant temperature and weigh it. Record this mass (m_4).
- Calculations:
 - Mass of the inert liquid that fills the pycnometer: $m_{\text{liquid_full}} = m_4 - m_1$.
 - Volume of the pycnometer (and the inert liquid): $V_{\text{pycnometer}} = m_{\text{liquid_full}} / \text{density_liquid}$.
 - Mass of the inert liquid in the pycnometer with the solid: $m_{\text{liquid_partial}} = m_3 - m_2$.
 - Volume of the inert liquid in the pycnometer with the solid: $V_{\text{liquid_partial}} = m_{\text{liquid_partial}} / \text{density_liquid}$.
 - Volume of the solid **rubidium hydroxide**: $V_{\text{solid}} = V_{\text{pycnometer}} - V_{\text{liquid_partial}}$.
 - Density of the solid **rubidium hydroxide**: $\text{Density_RbOH} = m_{\text{solid}} / V_{\text{solid}}$.

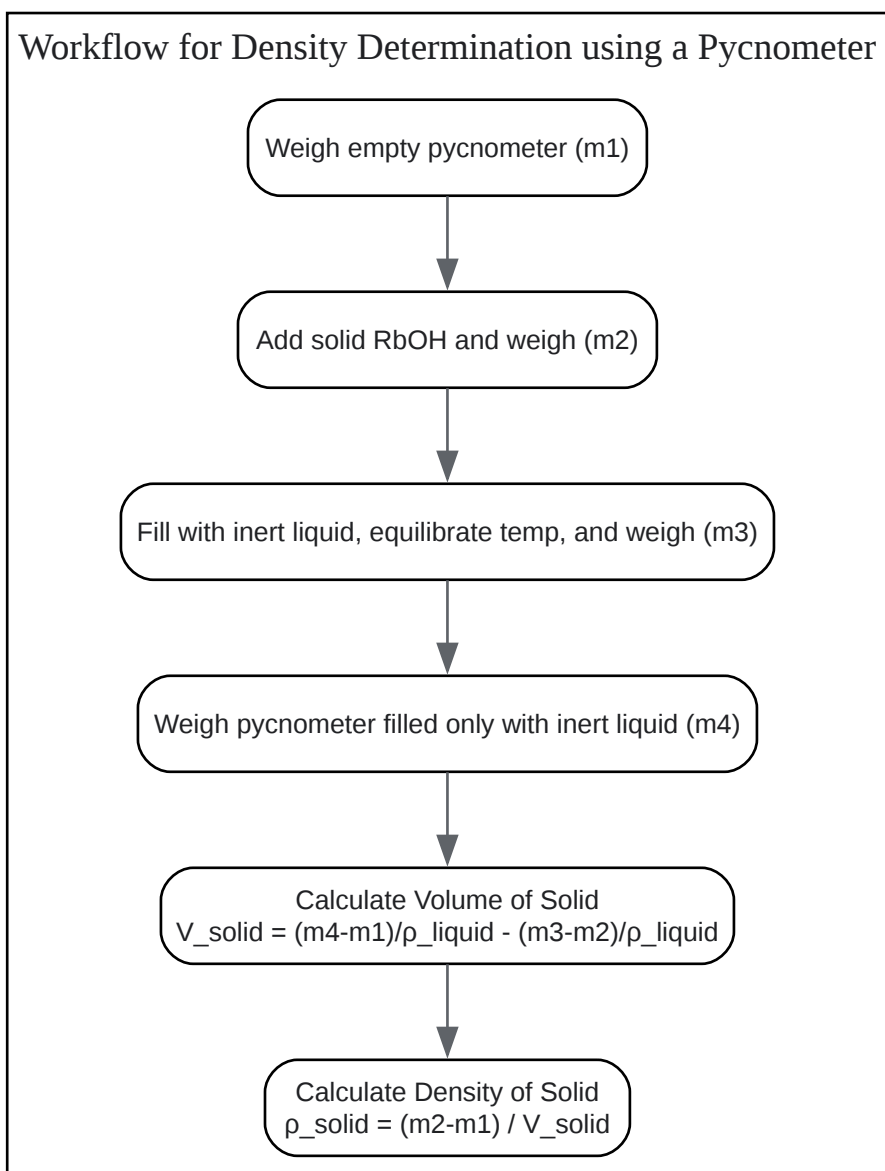
Process Visualizations

To aid in the understanding of the experimental procedures, the following diagrams illustrate the logical workflows.



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Caption: Workflow for Molar Mass Verification via Titration.



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Caption: Workflow for Density Determination using a Pycnometer.

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